

Applications of p-Nitrobutylbenzene in Materials Science: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Butyl-4-nitrobenzene

CAS No.: 20651-75-6

Cat. No.: B1266289

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the utilization of p-nitrobutylbenzene in the synthesis of advanced materials. The protocols outlined herein are based on established methodologies and provide a framework for the development of functional polymers, nonlinear optical materials, and for surface modification applications.

Introduction

p-Nitrobutylbenzene is a nitroaromatic compound that serves as a versatile precursor in materials science. Its chemical structure, featuring a nitro group and a butyl-substituted benzene ring, allows for a range of chemical transformations to produce functional monomers and materials with tailored properties. The primary route for its application involves the reduction of the nitro group to an amine, yielding p-aminobutylbenzene. This amine functionality is a key reactive site for polymerization, surface attachment, and for the synthesis of molecules with specific optical properties.

Key Applications

The applications of p-nitrobutylbenzene in materials science primarily revolve around its conversion to p-aminobutylbenzene and subsequent derivatives. These applications fall into three main categories:

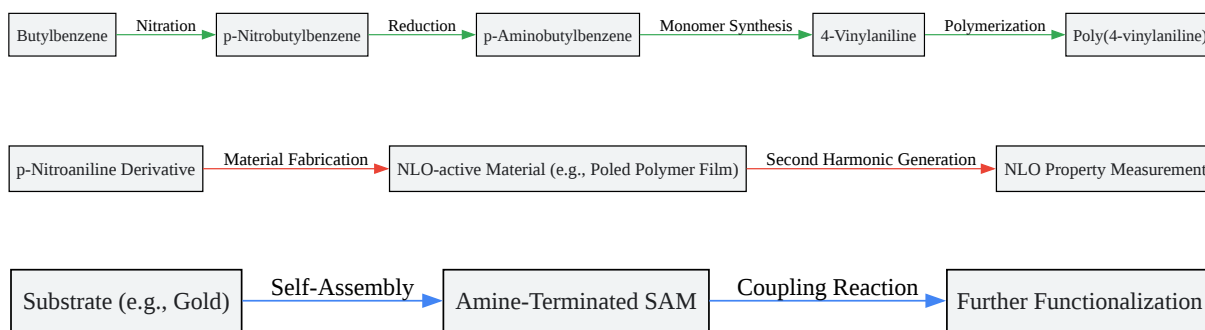
- **Synthesis of Functional Polymers:** p-Aminobutylbenzene can be converted into monomers, such as 4-vinylaniline (4-aminostyrene), which can be polymerized to create functional polymers with reactive amine side groups. These polymers are valuable for subsequent modifications, including the attachment of biomolecules or for the development of conductive materials.
- **Nonlinear Optical (NLO) Materials:** The p-nitroaniline moiety is a well-known chromophore for second-order nonlinear optical applications. By incorporating a structure derived from p-nitrobutylbenzene into a polymeric or crystalline material and aligning the molecules, it is possible to create materials that exhibit significant second-harmonic generation (SHG).
- **Surface Modification:** The amine group of p-aminobutylbenzene provides a reactive handle for the functionalization of surfaces. This allows for the creation of self-assembled monolayers (SAMs) on substrates like gold or silica, altering the surface properties such as hydrophobicity and providing sites for further chemical reactions.

I. Synthesis of Functional Polymers from p-Nitrobutylbenzene

This section details the multi-step synthesis of poly(4-vinylaniline) starting from butylbenzene, with p-nitrobutylbenzene as a key intermediate.

Logical Workflow for Polymer Synthesis

The overall synthetic strategy involves four main stages: nitration of butylbenzene, reduction of the resulting p-nitrobutylbenzene, conversion to a polymerizable monomer, and finally, polymerization.



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